

# In-Depth Technical Guide: Physical and Chemical Properties of 13-Deacetyltaxachitriene A

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## Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

Cat. No.: B15594324

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## Abstract

**13-Deacetyltaxachitriene A** is a complex diterpenoid belonging to the taxane family, a class of natural products that has yielded prominent anticancer agents. Isolated from the branches of *Taxus sumatrana*, this compound is of significant interest to the scientific community for its potential pharmacological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **13-Deacetyltaxachitriene A**, including its structural formula, molecular weight, and solubility characteristics. While detailed experimental data such as specific melting point, comprehensive spectroscopic analyses, and biological activity pathways remain to be fully publicly documented, this guide consolidates the currently available information to serve as a foundational resource for researchers in the fields of natural product chemistry, medicinal chemistry, and drug development.

## Chemical Identity and Physical Properties

**13-Deacetyltaxachitriene A** is a white to off-white powder.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	239800-99-8	[1]
Molecular Formula	C <sub>30</sub> H <sub>42</sub> O <sub>12</sub>	[1]
Molecular Weight	594.65 g/mol	[1]
Physical Description	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Note: Quantitative data for melting point, boiling point, and density are not currently available in publicly accessible literature.

## Chemical Structure

The chemical structure of **13-Deacetyltaxachitriene A** is characterized by a complex taxane core. The systematic name and structure provide insight into its chemical reactivity and potential for structural modification.

(A 2D chemical structure diagram would be ideally placed here. Due to the limitations of the current environment, a visual representation cannot be generated. Researchers are advised to consult chemical databases using the provided CAS number for a visual depiction of the structure.)

## Spectroscopic Data

Detailed spectroscopic data is paramount for the unequivocal identification and characterization of natural products. While specific spectra for **13-Deacetyltaxachitriene A** are not readily available in the public domain, the following sections outline the expected analytical techniques used for its characterization.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the complex three-dimensional structure of organic molecules like **13-Deacetyltaxachitriene A**.

- $^1\text{H}$  NMR (Proton NMR): This technique would provide information on the chemical environment of each hydrogen atom in the molecule, including their connectivity through spin-spin coupling. The chemical shifts ( $\delta$ ) and coupling constants ( $J$ ) would be crucial for assigning the relative stereochemistry of the molecule.
- $^{13}\text{C}$  NMR (Carbon NMR): This analysis would reveal the number of unique carbon environments within the molecule. The chemical shifts would indicate the types of carbon atoms present (e.g., carbonyls, alkenes, aliphatic carbons).

## Mass Spectrometry (MS)

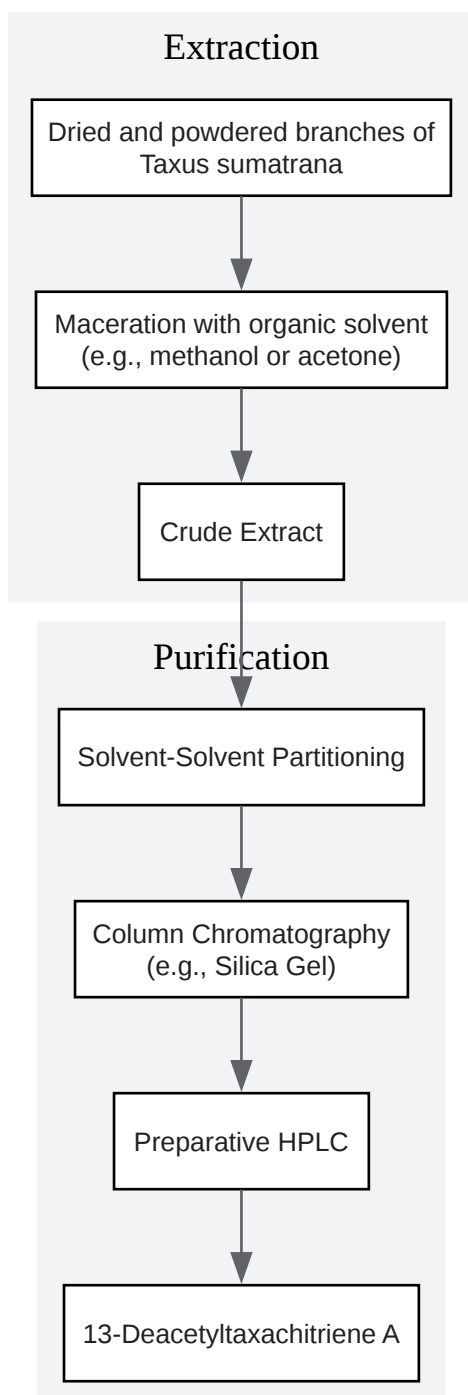
Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) would provide a highly accurate mass measurement, confirming the molecular formula  $\text{C}_{30}\text{H}_{42}\text{O}_{12}$ . Fragmentation patterns observed in the mass spectrum would offer additional structural information.

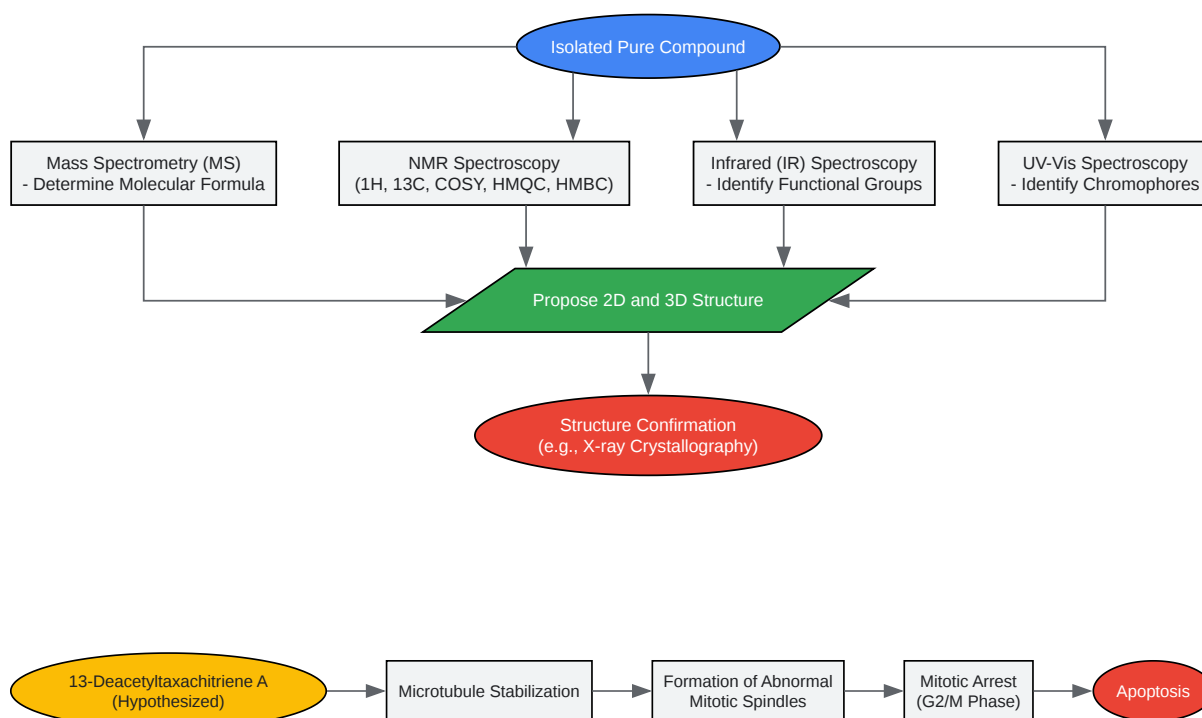
## Experimental Protocols

The following are generalized experimental protocols typical for the isolation and characterization of taxane diterpenoids from *Taxus* species. The specific parameters for **13-Deacetyltaxachitriene A** would be detailed in its primary isolation literature.

## Isolation of 13-Deacetyltaxachitriene A

The general workflow for isolating taxoids from *Taxus sumatrana* is outlined below.





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## References

- 1. 13-Deacetyltaxachitriene A | 239800-99-8 | PJA80099 [biosynth.com]
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